

# 5-Methyl-2-heptene vs 6-Methyl-5-hepten-2-one reactivity

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## Compound Focus: 5-Methyl-2-heptene

CAS No.: 22487-87-2

Cat. No.: S1949050

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## Profile of 6-Methyl-5-hepten-2-one

This compound, also known as sulcatone, is a common volatile organic compound with diverse roles from flavoring to biological signaling [1] [2].

The table below summarizes its core identifiers and physical properties:

Property	Value / Description
CAS Number	110-93-0 [3] [4] [1]
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O [3] [1]
Molecular Weight	126.20 g/mol [3] [1]
IUPAC Name	6-methylhept-5-en-2-one [1]
Common Synonyms	Sulcatone, Methyl heptenone, Prenylacetone [4] [1] [2]
Structure	<chem>CC(=CCCC(=O)C)C</chem> [1]
Appearance	Colorless to light yellow liquid [3]

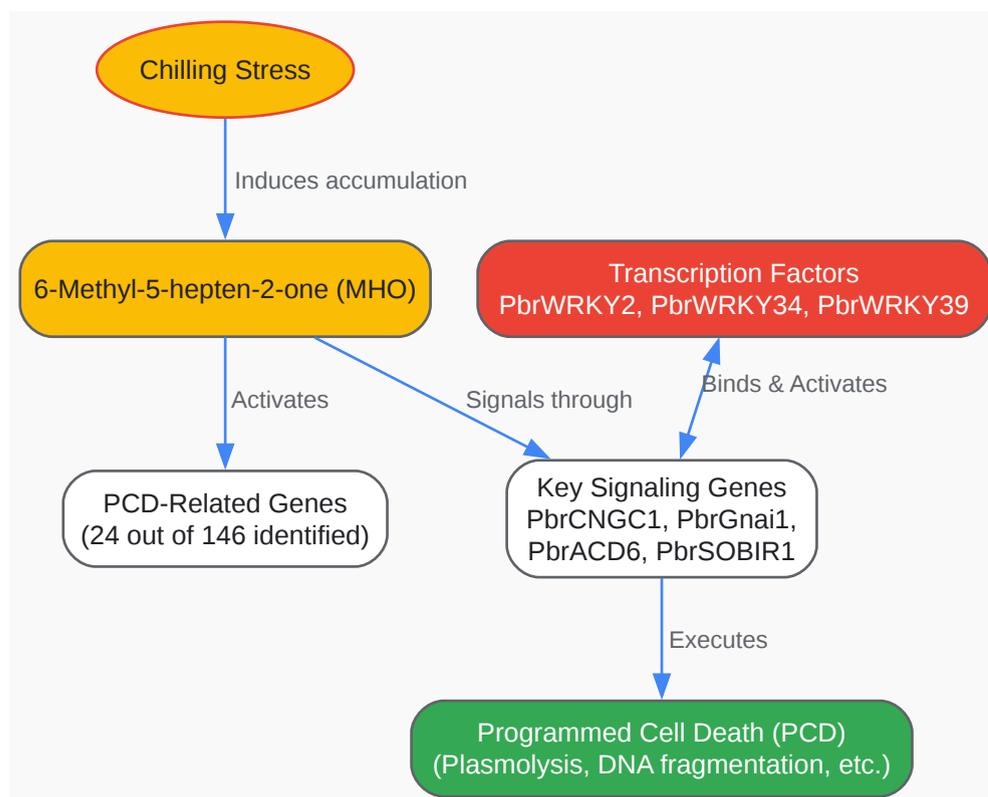
Property	Value / Description
Odor	Lemongrass-like aroma [3] [1]
Boiling Point	~73 °C (at 2399 Pa / 18 mmHg) [3] [1]
Flash Point	50 °C [3]
Solubility	Insoluble in water; miscible with alcohol and ether [3] [1]
Natural Occurrence	Guava, tomato, ginger, lemongrass, citronella [3] [1]

## Reactivity and Biological Role of 6-Methyl-5-hepten-2-one

The most significant experimental data for 6-Methyl-5-hepten-2-one relates to its role in plant biology, specifically in pear fruit.

- **Role in Plant Programmed Cell Death (PCD):** A 2024 study identified 6-Methyl-5-hepten-2-one (MHO) as a key trigger that promotes Programmed Cell Death (PCD) during the development of superficial scald in pear fruit under cold storage [5].
- **Experimental Evidence:** The study showed that fumigation with MHO **aggravated** scald symptoms and associated PCD, while treatment with diphenylamine (DPA), an MHO inhibitor, **alleviated** them [5]. This indicates a direct, positive role of MHO in this PCD pathway.
- **Proposed Signaling Pathway:** The research identified specific genes implicated in the MHO signaling pathway, including **PbrCNGC1, PbrGnai1, PbrACD6, and PbrSOBIR1** [5]. Furthermore, it confirmed that transcription factors **PbrWRKY2, 34, and 39** bind to the promoters of **PbrGnai1** or **PbrSOBIR1** to activate their transcription [5].

The diagram below illustrates this signaling pathway based on the study's findings.



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## Important Limitations and Considerations

It is important to note the constraints of the available information:

- **No Direct Comparison Found:** The search results do not contain a head-to-head reactivity comparison between **5-Methyl-2-heptene** and 6-Methyl-5-hepten-2-one.
- **Focus on Biological Context:** The most detailed reactivity data for 6-Methyl-5-hepten-2-one is in a specific biological context (plant PCD), not its general chemical reactivity with common reagents [5].
- **No Data on 5-Methyl-2-heptene:** I found no specific information on the properties or reactivity of **5-Methyl-2-heptene** in the search results.

## How to Proceed with Your Comparison

Given the lack of a direct comparison, you may need to consult more specialized sources.

- **Dedicated Chemical Databases:** For fundamental chemical reactivity, platforms like SciFinder or Reaxys are designed for this purpose and may contain data on reaction enthalpies, products, and

rates for both compounds.

- **Focus on Functional Groups:** A sound chemical approach is to hypothesize based on functional groups. **5-Methyl-2-heptene** is an alkene, expected to undergo reactions like electrophilic addition. 6-Methyl-5-hepten-2-one is an  $\alpha,\beta$ -unsaturated ketone, which can undergo nucleophilic addition (e.g., Michael addition) and is generally more electrophilic.
- **Review the Primary Literature:** The pear scald study [5] provides a robust experimental protocol for investigating the biological reactivity of 6-Methyl-5-hepten-2-one. You could use this as a model to design experiments for your own comparison.

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## References

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4. 5-Hepten-2-one, 6-methyl- - the NIST WebBook [webbook.nist.gov]
5. - 6 - Methyl - 5 - hepten - 2 promotes programmed cell death during... one [pmc.ncbi.nlm.nih.gov]

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